Synthesis of Z-Gly-Tyr-OH using solid-phase peptide synthesis (SPPS)

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Compound of Interest

Compound Name:	*Z-Gly-tyr-OH*
CAS No.:	*7801-35-6*
Cat. No.:	*B3284202*

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Application Note: High-Fidelity Synthesis of **Z-Gly-Tyr-OH** via Solid-Phase Peptide Synthesis (SPPS)

Executive Summary

This application note details the synthesis of **Z-Gly-Tyr-OH**, a protected dipeptide frequently employed as a substrate for metalloproteases (e.g., carboxypeptidase A) and as a physicochemical model for peptide solubility studies. Unlike standard SPPS workflows that yield free N-termini, this protocol requires the retention of the benzyloxycarbonyl (Z or Cbz) group while ensuring the complete removal of side-chain protecting groups and resin cleavage.

To achieve this, we utilize 2-Chlorotrityl Chloride (2-CTC) resin.[1] This hyper-acid-labile resin prevents C-terminal racemization of Tyrosine during loading and allows for efficient cleavage. The strategy employs a hybrid Fmoc/Z protection scheme, where the final residue is introduced as Z-Gly-OH, exploiting the orthogonality of the Z-group (stable to TFA) against the acid-labile t-Butyl (tBu) side-chain protection of Tyrosine.

Strategic Framework & Chemical Logic

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The synthesis relies on specific chemoselectivity principles to ensure the final product retains the N-terminal Z-group but loses the Tyrosine side-chain protection.

Resin Selection: The 2-Chlorotrityl Chloride Advantage

- Why 2-CTC? Standard Wang resin requires strong acid (95% TFA) for cleavage, which is acceptable here. However, 2-CTC is superior for C-terminal Tyrosine because the loading reaction (nucleophilic substitution of Cl) occurs under very mild basic conditions, effectively eliminating the risk of racemization (formation of D-Tyr) which can occur with esterification on Wang resin.

- Cleavage Mechanics: The ester bond formed with 2-CTC is hyper-acid-labile. While we will use 95% TFA to remove the tBu group on Tyrosine, the 2-CTC resin cleavage happens almost instantly, ensuring high yield.

Protecting Group Strategy (The "Z" Factor)

- Fmoc-Tyr(tBu)-OH: Used for the first residue.[2][3] The tBu group protects the phenol moiety from alkylation during synthesis.

- Z-Gly-OH: Used for the final residue.

    - Critical Insight: The Z (Cbz) group is removed by hydrogenolysis (H_2/Pd) or strong acids like HBr/AcOH or HF. It is stable to Trifluoroacetic Acid (TFA).

    - The Result: Treatment with 95% TFA cleaves the peptide from the resin and removes the tBu group, but leaves the Z-group intact, yielding the desired **Z-Gly-Tyr-OH**.

Materials & Reagents

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Category	Reagent	Specification/Grade
Solid Support	2-Chlorotrityl Chloride Resin	Loading: 1.0 – 1.6 mmol/g
Amino Acids	Fmoc-Tyr(tBu)-OH	>99% Purity, L-isomer
Z-Gly-OH	(Carbobenzyloxy-Glycine)	
Coupling Agents	DIC (Diisopropylcarbodiimide)	Synthesis Grade
Oxyma Pure (Ethyl cyano(hydroxyimino)acetate)	Preferred over HOBt (safer, efficient)	
Solvents/Bases	DMF (N,N-Dimethylformamide)	Peptide Grade (Amine-free)
DCM (Dichloromethane)	Anhydrous	
DIEA (Diisopropylethylamine)	99%	
Piperidine	20% v/v in DMF (Deprotection)	
Cleavage	TFA (Trifluoroacetic Acid)	HPLC Grade
TIS (Triisopropylsilane)	Scavenger	

Detailed Experimental Protocol

Step 1: Resin Loading (Immobilization of Tyr)

- Swell Resin: Place 1.0 g of 2-CTC resin in a reaction vessel. Add 10 mL dry DCM. Swell for 20 mins. Drain.
- Prepare AA Solution: Dissolve Fmoc-Tyr(tBu)-OH (1.2 eq relative to resin capacity) in 10 mL dry DCM. Add DIEA (4.0 eq).
    - Note: Do not use DMF for loading 2-CTC if possible; DCM promotes better swelling and substitution kinetics for this resin.
- Reaction: Add solution to resin. Agitate gently for 2 hours at room temperature.
- Capping (Critical): Add 1 mL of Methanol (MeOH) and 0.5 mL DIEA to the reaction mixture. Agitate for 20 mins.

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- Why? MeOH reacts with any remaining active chloride sites on the resin, converting them to methyl ethers. This prevents Z-Gly-OH from reacting directly with the resin in later steps (which would form Z-Gly-OH impurities).

- Wash: Drain and wash resin: 3x DCM, 3x DMF, 3x DCM.[4]

Step 2: Fmoc Deprotection

- Add 20% Piperidine in DMF (10 mL). Agitate for 5 mins. Drain.
- Add fresh 20% Piperidine in DMF (10 mL). Agitate for 15 mins. Drain.
- Wash: 5x DMF, 3x DCM.
- QC Check: Perform a Kaiser Test (Ninhydrin). Resin beads should turn dark blue (positive for free amines).

Step 3: Coupling Z-Gly-OH

- Activation: In a vial, dissolve Z-Gly-OH (3.0 eq) and Oxyma Pure (3.0 eq) in minimal DMF. Add DIC (3.0 eq). Allow to activate for 2-3 minutes.
  - Note: We use Z-Gly-OH directly rather than Fmoc-Gly-OH. This avoids a post-synthesis capping step.
- Coupling: Add the activated mixture to the resin. Agitate for 60 minutes at room temperature.
- Wash: Drain. Wash 3x DMF, 3x DCM.[4]
- QC Check: Perform Kaiser Test. Beads should be yellow/colorless (negative for free amines), indicating complete coupling.

Step 4: Global Cleavage & Side-Chain Deprotection

- Preparation: Wash resin 3x with DCM.[1][4] Dry resin under nitrogen flow for 10 mins.
- Cocktail Preparation: Prepare 95% TFA / 2.5% TIS / 2.5% H_2O.

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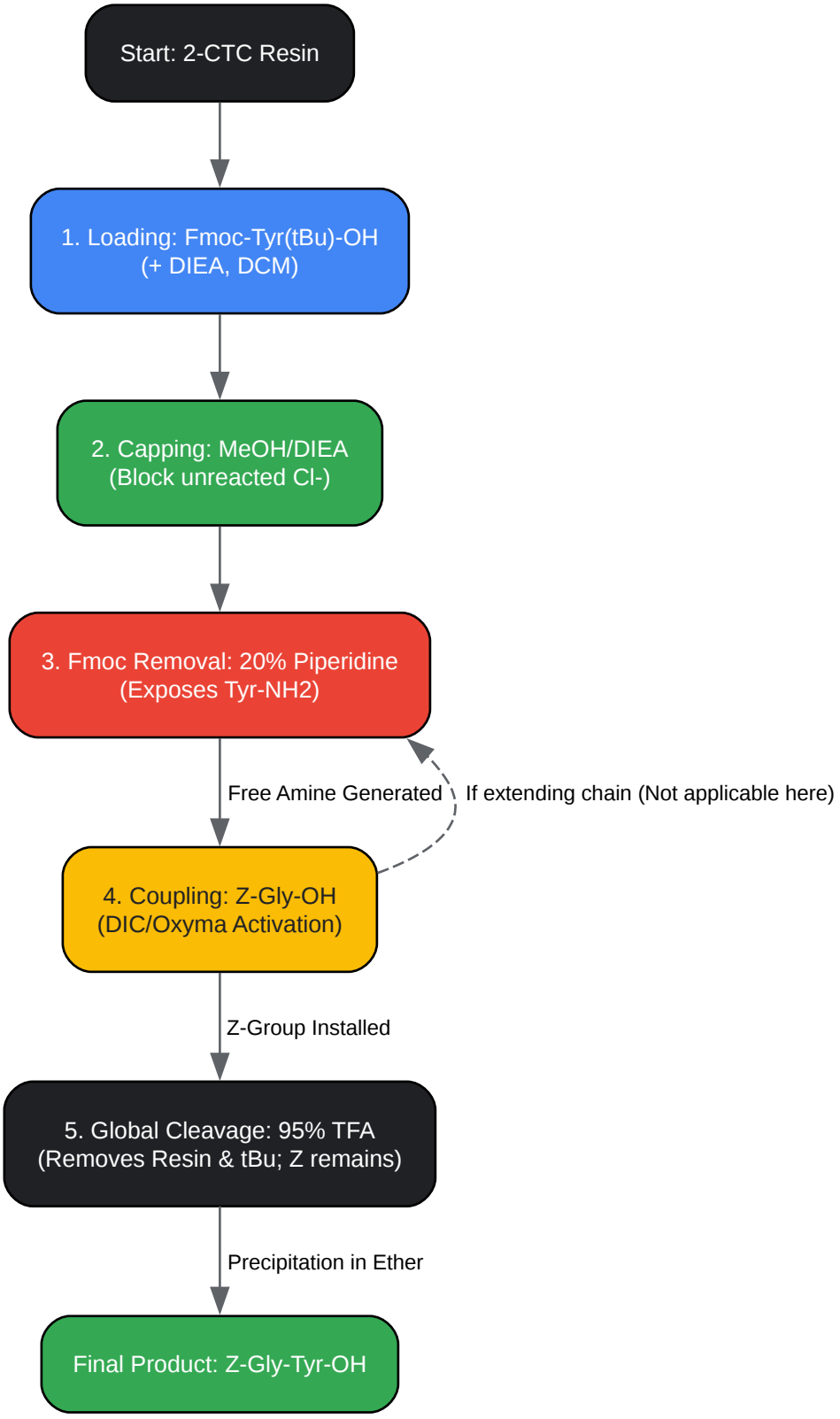
  - Chemistry: TFA cleaves the ester link to the resin (releasing the C-term COOH) and removes the tBu ether from Tyr (releasing the phenol). The Z-group remains stable.

- Reaction: Add 10 mL cleavage cocktail to the resin. Shake for 2 hours.
- Collection: Filter the resin, collecting the filtrate (containing the peptide) into a round-bottom flask. Wash resin with 2 mL TFA and combine.
- Precipitation: Evaporate TFA under reduced pressure (rotavap) to ~1-2 mL oil. Pour into 40 mL cold Diethyl Ether. The peptide will precipitate as a white solid.
- Isolation: Centrifuge (3000 rpm, 5 min), decant ether, and dry the pellet.

Visualization of Workflow

Figure 1: SPPS Cycle for **Z-Gly-Tyr-OH**

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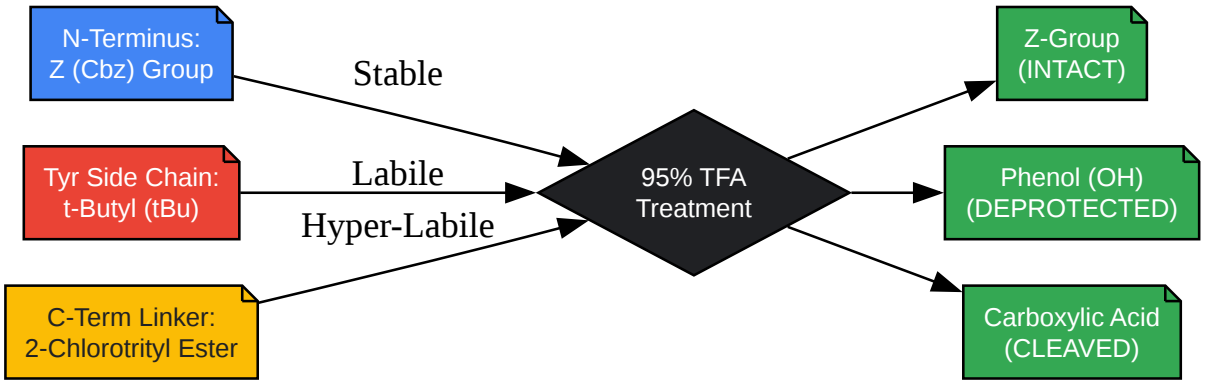


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Caption: Step-by-step solid-phase synthesis workflow. Note that the cycle terminates after Z-Gly coupling, bypassing a final Fmoc deprotection.

Figure 2: Chemical Protection Strategy



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Caption: Orthogonality of protecting groups. The Z-group survives the acidic conditions that cleave the resin and tBu group.

Analytical Validation

Upon isolation, the crude product must be validated.

- HPLC: Run a gradient of 5-95% Acetonitrile (with 0.1% TFA) in Water. **Z-Gly-Tyr-OH** is relatively hydrophobic due to the Z-group and Tyr aromatic ring; expect elution later than free peptides.
- Mass Spectrometry (ESI-MS):
  - Formula: $C_{19}H_{20}N_2O_6$
  - Molecular Weight: 372.37 g/mol
  - Target Ion $[M+H]^+$: 373.4 m/z
  - Target Ion $[M+Na]^+$: 395.4 m/z

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Troubleshooting

- Low Yield: Often due to hydrolysis of the 2-CTC chloride prior to loading. Ensure resin is stored in a desiccator. Use fresh anhydrous DCM for loading.
- Incomplete Coupling of Z-Gly: Z-amino acids can be sterically hindered. If Kaiser test is slightly blue after 1 hour, re-couple using HATU/DIEA for 30 mins.
- Z-Group Loss: While rare in TFA, if the TFA contains scavengers like thioanisole at high temps, minor degradation can occur. Stick to TFA/TIS/H2O and keep at room temperature (max 2 hours).

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